

Lack of Publicly Available Data on the Synergistic Effects of Pseudolaric Acid C

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Compound of Interest

Compound Name: Pseudolaric Acid C

Cat. No.: B192205

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A comprehensive search of scientific literature and publicly available data reveals a significant lack of information regarding the synergistic effects of **Pseudolaric Acid C** (PLC) with other compounds. While its analogues, Pseudolaric Acid A (PAA) and Pseudolaric Acid B (PAB), have been the subject of numerous studies investigating their combinatorial effects, particularly in antifungal and anticancer applications, research on PLC remains limited.

Currently, available information identifies **Pseudolaric Acid C** as a diterpenoid isolated from the root bark of *Pseudolarix amabilis* with noted antifungal activity. However, there are no detailed studies, experimental data, or elucidated signaling pathways concerning its synergistic potential when combined with other therapeutic agents.

Alternative Focus: Synergistic Effects of Pseudolaric Acid A and B

In contrast, a substantial body of research exists for Pseudolaric Acid A and B, demonstrating significant synergistic activities with various compounds. We can provide a detailed comparison guide on these well-documented analogues, covering their synergistic interactions, experimental protocols, and the underlying molecular mechanisms.

This alternative guide would include:

- Quantitative data on the synergistic antifungal effects of PAA and PAB with agents like fluconazole against resistant *Candida* species.

- Detailed experimental protocols for assays used to determine synergy, such as the checkerboard microdilution method and XTT assays for biofilm quantification.
- In-depth analysis of signaling pathways implicated in the synergistic anticancer effects of PAB, including the PI3K/AKT/mTOR and MAPK pathways.
- Graphviz diagrams visualizing these signaling cascades and experimental workflows as per your specifications.

We propose to proceed with creating a comprehensive comparison guide focused on the synergistic effects of Pseudolaric Acid A and B in lieu of the requested guide on **Pseudolaric Acid C**, for which there is insufficient data. Please advise if you would like to proceed with this alternative topic.

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